

Dimethyl dodecanedioate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl dodecanedioate

Cat. No.: B161721

[Get Quote](#)

An In-Depth Technical Guide to **Dimethyl Dodecanedioate**: Molecular Weight and Formula

This technical guide provides an overview of the fundamental physicochemical properties of **dimethyl dodecanedioate**, with a specific focus on its molecular weight and chemical formula. The information is intended for researchers, scientists, and professionals involved in drug development and other scientific endeavors where this compound may be of interest.

Quantitative Data Summary

The molecular formula and molecular weight of **dimethyl dodecanedioate** are summarized in the table below. This data is crucial for stoichiometric calculations, analytical characterization, and formulation development.

Parameter	Value	Reference
Molecular Formula	C ₁₄ H ₂₆ O ₄	[1] [2] [3] [4] [5]
Molecular Weight	258.35 g/mol	[1] [2] [3]
CAS Number	1731-79-9	[2] [3] [4] [5]

General Experimental Methodologies

The determination of the molecular formula and molecular weight of a compound like **dimethyl dodecanedioate** involves standard analytical techniques that are fundamental in chemical

research.

1. Molecular Formula Determination:

The empirical formula of a compound is typically determined through elemental analysis. This technique measures the percentage composition of each element (carbon, hydrogen, oxygen) in a sample. The molecular formula is then determined by comparing the empirical formula weight with the molecular weight obtained from mass spectrometry.

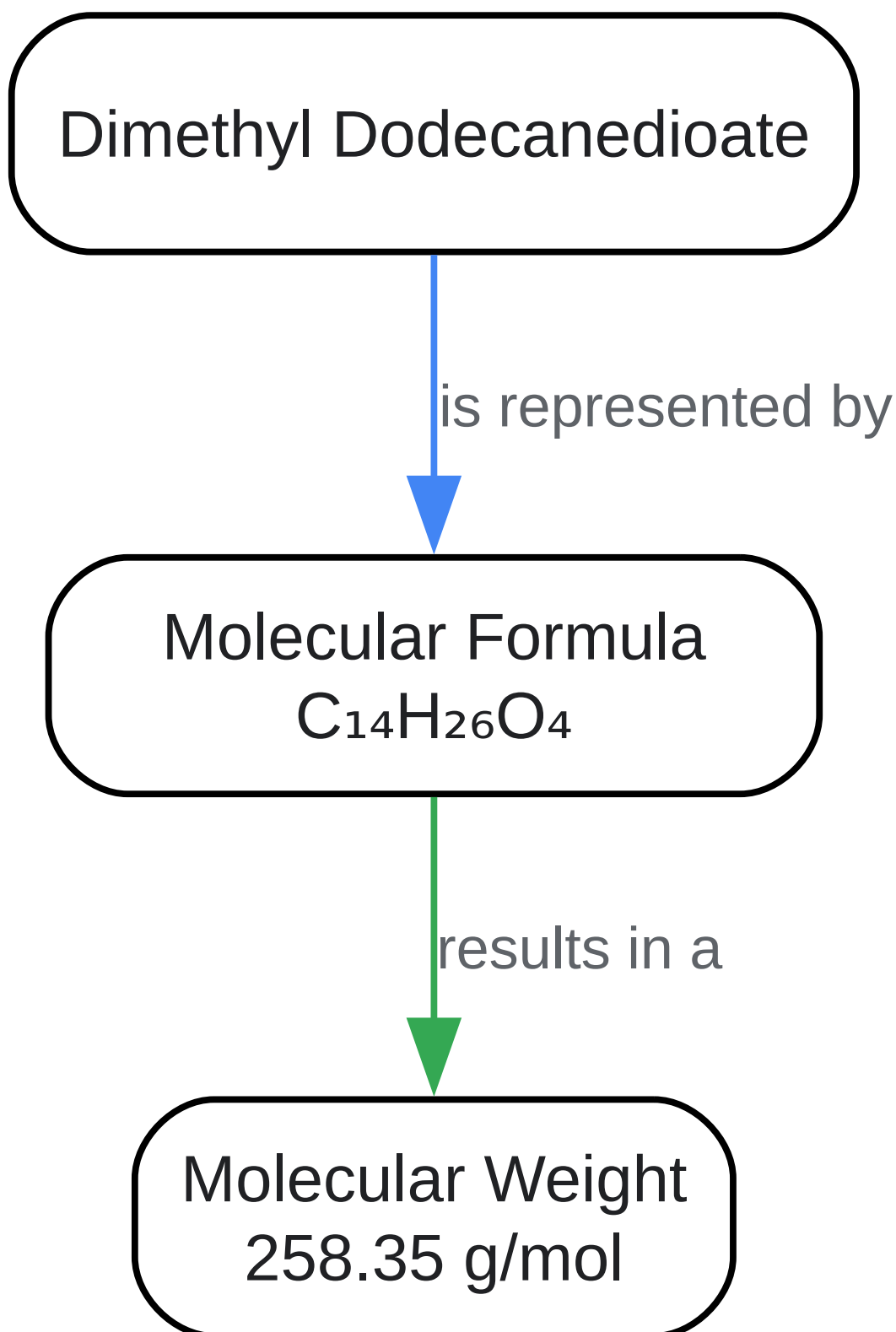
2. Molecular Weight Determination by Mass Spectrometry (MS):

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ionized molecules.

- **Sample Ionization:** A sample of **dimethyl dodecanedioate** is introduced into the mass spectrometer and ionized. Common ionization techniques include Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** The resulting ions are accelerated and separated based on their m/z ratio by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** A detector measures the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the molecular ion (M^+) or a related ion (e.g., $[M+H]^+$) provides the molecular weight of the compound. For **dimethyl dodecanedioate**, the molecular weight is determined to be 258.35 g/mol [1][2][3].

Logical Relationship Diagram

The following diagram illustrates the logical connection between the chemical name, its molecular formula, and the resulting molecular weight.



[Click to download full resolution via product page](#)

Logical relationship of **Dimethyl Dodecanedioate** properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethyl dodecanedioate | C₁₄H₂₆O₄ | CID 74415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. larodan.com [larodan.com]
- 3. Dimethyl dodecanedioate CAS#: 1731-79-9 [m.chemicalbook.com]
- 4. Dodecanedioic acid, dimethyl ester [webbook.nist.gov]
- 5. Dodecanedioic acid, dimethyl ester [webbook.nist.gov]
- To cite this document: BenchChem. [Dimethyl dodecanedioate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161721#dimethyl-dodecanedioate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com